

N-(2-Aminoethyl)glycine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: N-(2-Aminoethyl)glycine

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N-(2-Aminoethyl)glycine, also known as EDG or 2-(2-aminoethylamino)acetic acid, is a synthetic amino acid derivative that has garnered significant interest in various scientific fields. [1][2][3] Its unique structure, featuring both a primary and a secondary amine group as well as a carboxylic acid, imparts it with versatile chemical properties. This guide provides an in-depth look at its chemical structure, physicochemical properties, synthesis, and its pivotal role in the development of peptide nucleic acids (PNAs).

Chemical Structure and Formula

N-(2-Aminoethyl)glycine is a non-proteinogenic amino acid.[1] Its structure consists of a glycine backbone where one of the alpha-hydrogen atoms is substituted with an aminoethyl group.

Chemical Formula: $C_4H_{10}N_2O_2$ [1][2][4]

IUPAC Name: 2-(2-aminoethylamino)acetic acid[5][6]

SMILES: NCCNCC(O)=O[5]

InChI Key: PIINGYXNCHTJTF-UHFFFAOYSA-N[5]



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Caption: Chemical structure of **N-(2-Aminoethyl)glycine**.

Physicochemical Properties

A summary of the key physicochemical properties of **N-(2-Aminoethyl)glycine** is presented in the table below. These properties are crucial for its handling, formulation, and application in various experimental settings.

Property	Value	Reference
Molecular Weight	118.13 g/mol	[1] [4] [6]
Appearance	White to off-white solid/powder	[1]
Melting Point	141-147 °C	[5] [7]
Boiling Point	290 °C (decomposes)	[1]
Water Solubility	Soluble, may result in faint turbidity	[1]
Vapor Pressure	0.000524 mmHg at 25°C	[1]
CAS Number	24123-14-6	[1] [2] [3]

Experimental Protocols

Synthesis of N-(2-Aminoethyl)glycine

A common method for the synthesis of **N-(2-Aminoethyl)glycine** involves the reaction of ethylenediamine with a halogenated acetic acid, such as chloroacetic acid. The following protocol is based on descriptions found in the chemical literature.

Materials:

- Ethylenediamine
- Chloroacetic acid
- Dimethyl sulfoxide (DMSO)

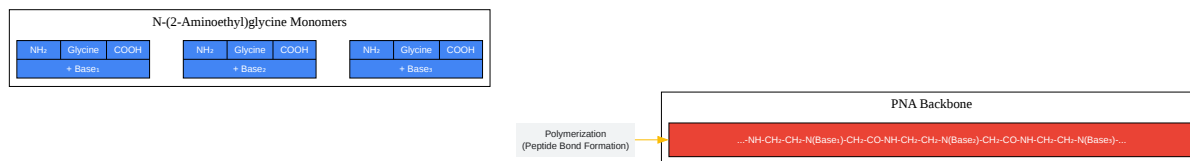
Procedure:

- Under room temperature conditions, chloroacetic acid is added to an excess of ethylenediamine.
- The reaction mixture is stirred overnight to allow for the completion of the nucleophilic substitution reaction.
- Following the reaction, the excess, unreacted ethylenediamine is removed via vacuum distillation.
- The resulting crude product, a faint yellow solid, is then purified by recrystallization from dimethyl sulfoxide (DMSO).
- The purified crystals of **N-(2-Aminoethyl)glycine** are collected and dried.

Role in Peptide Nucleic Acids (PNAs)

N-(2-Aminoethyl)glycine is a fundamental building block for the synthesis of peptide nucleic acids (PNAs). PNAs are synthetic analogs of DNA and RNA where the sugar-phosphate backbone is replaced by a repeating **N-(2-aminoethyl)glycine** unit. The nucleobases are attached to this backbone via a methylene carbonyl linker. This modification results in an uncharged backbone, which contributes to stronger and more specific binding to complementary DNA and RNA sequences compared to natural nucleic acids.

The polymerization of **N-(2-aminoethyl)glycine** monomers with attached nucleobases forms the PNA backbone, a critical process in the synthesis of these valuable research and diagnostic tools. The production of **N-(2-aminoethyl)glycine** by cyanobacteria has led to the hypothesis that it may have played a role as a backbone for primordial genetic molecules in the pre-RNA world.



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Caption: Formation of a Peptide Nucleic Acid (PNA) backbone from **N-(2-Aminoethyl)glycine** monomers.

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